

physicochemical properties of 2-(3-Chloro-4-fluorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenoxy)acetohydrazide

CAS No.: 774575-30-3

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An In-depth Technical Guide to the Physicochemical Properties of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the key physicochemical properties of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical knowledge with practical, field-proven methodologies for empirical determination.

Introduction

2-(3-Chloro-4-fluorophenoxy)acetohydrazide is a halogenated aromatic compound of interest in medicinal chemistry and materials science. Its structural features, including a chloro and fluoro-substituted phenyl ring linked via an ether to an acetohydrazide moiety, suggest potential biological activity and unique chemical characteristics. A thorough understanding of its physicochemical properties is paramount for formulation development, pharmacokinetic profiling, and ensuring the quality and stability of any resulting product. While comprehensive

experimental data for this specific molecule is not widely published, this guide outlines the foundational properties and provides robust, validated protocols for their determination.

Chemical Identity and Structure

- IUPAC Name: **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**
- Molecular Formula: $C_8H_8ClFN_2O_2$
- Molecular Weight: 218.62 g/mol
- CAS Number: 20353-33-9[1]
- Chemical Structure:

Core Physicochemical Properties

A summary of the anticipated and known physicochemical properties of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** is presented below. It is critical to note that properties such as melting point, solubility, pKa, and logP are best confirmed through empirical testing.

Property	Estimated/Known Value	Significance in Research and Development
Melting Point (°C)	Likely a solid at room temperature with a distinct melting point, similar to related acetophenone precursors which melt in the range of 47-50°C. [2] [3]	Influences formulation, stability, and purification processes. A sharp melting point is an indicator of purity.
Solubility	Expected to have low aqueous solubility due to the aromatic and halogenated structure. Likely soluble in polar organic solvents.	Critical for designing appropriate formulations, dissolution studies, and selecting solvents for synthesis and analysis.
pKa	The hydrazide group imparts basic character, while the phenoxy group can have acidic properties. The exact pKa would need experimental determination.	Governs the ionization state at different physiological pH values, which in turn affects solubility, absorption, and receptor binding.
LogP (Octanol-Water Partition Coefficient)	The presence of halogens and the aromatic ring suggests a positive logP value, indicating a degree of lipophilicity.	A key indicator of a compound's lipophilicity, which influences its ability to cross biological membranes and its metabolic fate.
Purity	To be determined experimentally, typically by HPLC.	Essential for ensuring the safety and efficacy of a compound, as impurities can affect biological activity and toxicity. [4]

Experimental Determination Protocols

The following sections provide detailed, self-validating methodologies for the empirical determination of the core physicochemical properties of **2-(3-Chloro-4-**

fluorophenoxy)acetohydrazide.

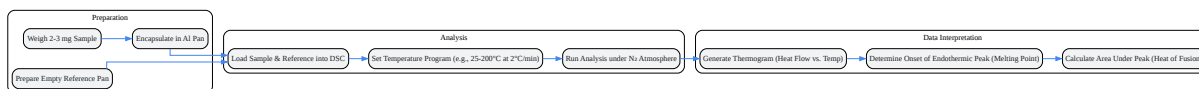
Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Rationale: DSC is a highly precise thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature.^{[5][6][7]} This method is superior to traditional melting point apparatus as it provides quantitative data on the melting temperature (T_m) and the enthalpy of fusion (ΔH_m), which can also be used to assess purity.^{[8][9]}

Protocol:

- Sample Preparation: Accurately weigh 2-3 mg of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** into an aluminum DSC pan. Crimp the pan to encapsulate the sample.
- Reference Preparation: Prepare an empty, crimped aluminum pan to serve as the reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Set the temperature program to ramp from 25°C to a temperature sufficiently above the expected melting point (e.g., 200°C) at a heating rate of 2°C/min under a nitrogen atmosphere (50 mL/min).^[8]
- Data Acquisition: Initiate the temperature program and record the heat flow as a function of temperature.
- Data Analysis: The melting point is determined as the onset temperature of the endothermic melting peak on the resulting thermogram. The area under the peak corresponds to the heat of fusion.

Workflow for DSC Analysis:



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Caption: Workflow for Melting Point Determination using DSC.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

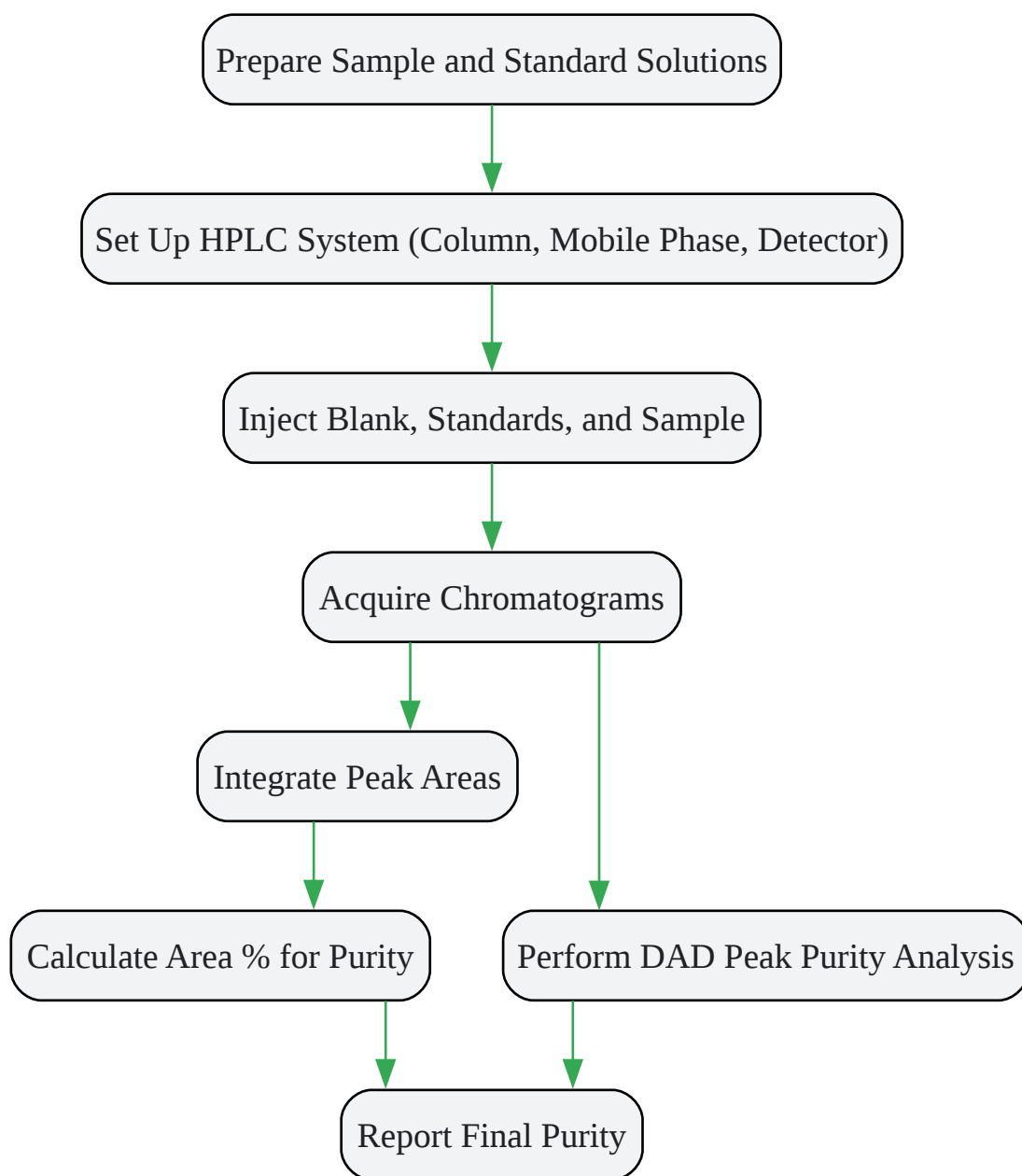
Rationale: HPLC is a cornerstone technique for assessing the purity of chemical compounds by separating the main component from any impurities.[4][10] By using a diode-array detector (DAD), peak purity can also be assessed, ensuring that a chromatographic peak corresponds to a single compound.[11]

Protocol:

- Sample Preparation:
 - Prepare a stock solution of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** at a known concentration (e.g., 1 mg/mL) in a suitable solvent such as acetonitrile or methanol.
 - Prepare a series of dilutions from the stock solution to create a calibration curve.
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid. For example, start at 95% A, ramp to 5% A over 15 minutes.

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: DAD at a wavelength determined by UV-Vis spectral analysis (e.g., 254 nm).
- Analysis Sequence:
 - Inject a solvent blank to identify any system peaks.[\[12\]](#)
 - Inject the calibration standards to establish linearity and sensitivity.
 - Inject the sample solution.
- Data Analysis:
 - Integrate the area of all peaks in the sample chromatogram.
 - Calculate the purity as the percentage of the main peak area relative to the total area of all peaks.
 - Use the DAD to perform peak purity analysis on the main peak.

Workflow for HPLC Purity Analysis:



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Caption: Workflow for Purity Determination using HPLC-DAD.

Determination of pKa by Potentiometric Titration

Rationale: Potentiometric titration is a highly accurate method for determining the pKa of a substance by measuring the pH of a solution as a titrant is added.[13] The pKa corresponds to the pH at which the compound is 50% ionized.

Protocol:

- Sample Preparation: Dissolve a precisely weighed amount of the compound in a co-solvent system (e.g., methanol/water) to ensure solubility. A typical concentration is around 10^{-4} M. [\[13\]](#)
- Titration Setup:
 - Use a calibrated pH meter with a suitable electrode.
 - Titrate the solution with a standardized solution of HCl (for a basic pKa) or NaOH (for an acidic pKa).
- Data Acquisition: Record the pH of the solution after each incremental addition of the titrant.
- Data Analysis:
 - Plot the pH versus the volume of titrant added.
 - The pKa is determined from the inflection point of the titration curve, which corresponds to the point of half-neutralization. [\[14\]](#)

Workflow for pKa Determination:



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Caption: Workflow for pKa Determination via Potentiometric Titration.

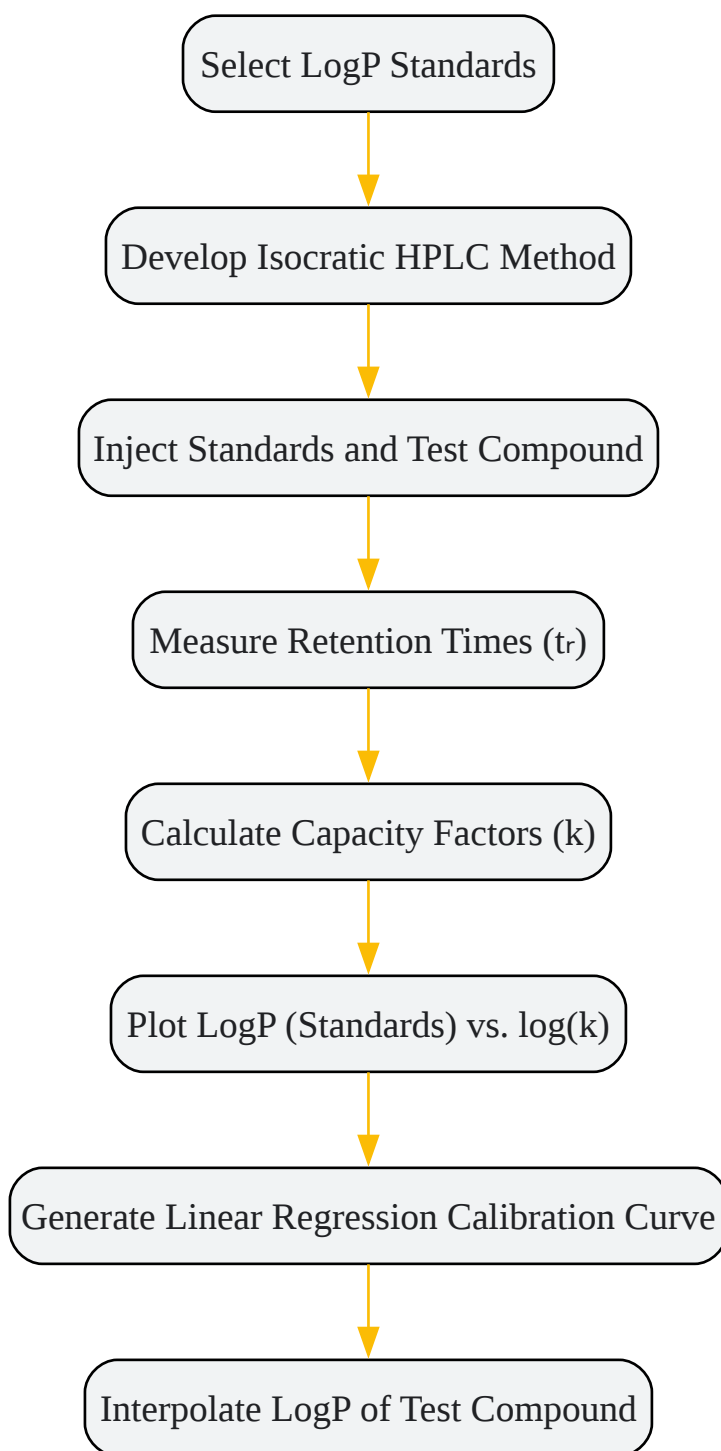
Determination of LogP by HPLC Method

Rationale: The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity. [\[15\]](#)[\[16\]](#)[\[17\]](#) While the traditional shake-flask method is an option, an HPLC-based method is often faster and requires less material. This method correlates the retention time of a compound on a reverse-phase column with the known LogP values of a set of standards.

Protocol:

- **Standard Selection:** Choose a series of compounds with known LogP values that bracket the expected LogP of the test compound.
- **Chromatographic Conditions:**
 - Use a C18 reverse-phase column.
 - The mobile phase is typically an isocratic mixture of methanol and water. The exact ratio is adjusted to achieve good separation of the standards.
- **Analysis:**
 - Inject each standard and the test compound, and record their retention times (t_r).
 - Calculate the capacity factor (k) for each compound: $k = (t_r - t_0) / t_0$, where t_0 is the void time of the column.
- **Data Analysis:**
 - Plot the known LogP values of the standards against their calculated $\log(k)$ values.
 - Perform a linear regression to obtain a calibration curve.
 - Use the $\log(k)$ of the test compound to determine its LogP from the calibration curve.

Workflow for LogP Determination:



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